

A Technical Guide to the Physical Properties of Octyl Acrylate Monomer

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Compound of Interest		
Compound Name:	Octyl acrylate	
Cat. No.:	B1346639	Get Quote

This technical guide provides an in-depth overview of the core physical properties of **octyl acrylate** monomer, with a specific focus on its boiling point and density. The information is intended for researchers, scientists, and professionals in drug development and polymer chemistry who utilize this monomer in their work. This document summarizes key quantitative data, outlines experimental methodologies for their determination, and presents a logical diagram of the isomers discussed.

Core Physical Properties: Boiling Point and Density

Octyl acrylate is a versatile monomer used in the synthesis of a wide range of polymers. Its physical properties, particularly its boiling point and density, are critical parameters for process design, reaction control, and material characterization. **Octyl acrylate** exists in several isomeric forms, with n-**octyl acrylate**, iso-**octyl acrylate**, and 2-**octyl acrylate** being of significant commercial and research interest. The physical properties of these isomers can vary, influencing the characteristics of the resulting polymers.

Data Summary

The boiling point and density of various **octyl acrylate** isomers are summarized in the table below. It is important to note that the boiling point is highly dependent on pressure.



Isomer	CAS Number	Boiling Point	Density
n-Octyl Acrylate	2499-59-4	229 °C at 760 mmHg[1]	0.876 g/cm ³ [2][3]
~220 °C[4][5]	0.883 g/cm ³ [1]		
57 °C at 0.05 mmHg	Specific Gravity (20/20): 0.88		
iso-Octyl Acrylate	29590-42-9	125 °C[6]	0.88 g/cm ³ [6]
2-Octyl Acrylate	42928-85-8	227.7 °C at 760 mmHg[7]	0.8754 g/cm ³ [8]
79 °C at 5.4 Torr[8]	0.881 g/cm ³ [7]		

Experimental Protocols

The accurate determination of boiling point and density is crucial for the quality control and application of **octyl acrylate** monomer. Standardized experimental protocols are employed to ensure reliable and reproducible results.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a substance like **octyl acrylate**, which can have a high boiling point at atmospheric pressure, methods involving reduced pressure (vacuum distillation) are often employed to prevent thermal decomposition.

Methodology:

A common laboratory method for determining the boiling point, especially at reduced pressure, involves the use of a distillation apparatus.

Apparatus Setup: A round-bottom flask containing the octyl acrylate monomer is connected
to a distillation head, a condenser, and a receiving flask. A thermometer is placed in the
distillation head with the bulb positioned just below the side arm leading to the condenser to
accurately measure the temperature of the vapor. For reduced pressure measurements, a



vacuum pump is connected to the system via a vacuum adapter, and a manometer is included to monitor the pressure.

Procedure:

- The octyl acrylate sample is placed in the round-bottom flask along with boiling chips to ensure smooth boiling.
- The system is sealed, and if applicable, the pressure is reduced to the desired level using the vacuum pump.
- The flask is heated gently.
- The temperature is recorded when the liquid is boiling steadily and the vapor condensate is dripping from the condenser into the receiving flask at a constant rate. This temperature is the boiling point at the recorded pressure.

Determination of Density

Density is the mass of a substance per unit volume. It is an important physical property that can be used to identify a substance and assess its purity.

Methodology:

The density of liquid monomers like **octyl acrylate** is typically determined using a pycnometer or a digital density meter.

Using a Pycnometer:

- Calibration: The empty pycnometer is weighed. It is then filled with a reference substance
 of known density (e.g., deionized water) at a specific temperature, and weighed again. The
 volume of the pycnometer can then be calculated.
- Measurement: The pycnometer is emptied, dried, and filled with the octyl acrylate monomer at the same temperature. It is then weighed.
- Calculation: The density of the octyl acrylate is calculated by dividing the mass of the monomer by the volume of the pycnometer.

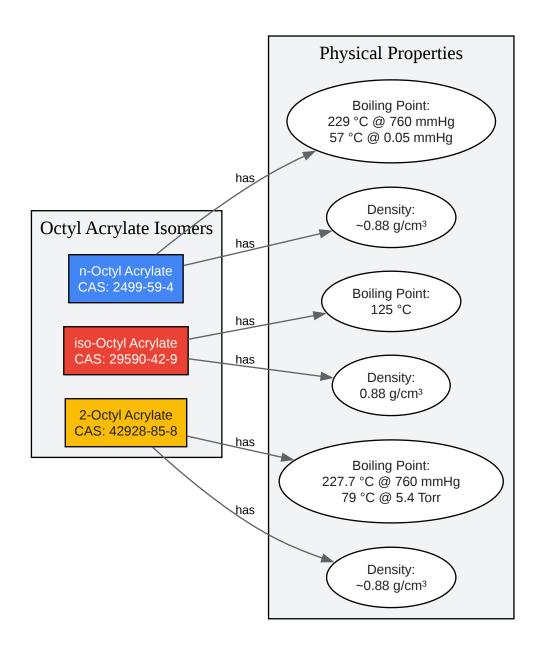


- Using a Digital Density Meter:
 - Principle: A digital density meter measures the oscillation frequency of a U-shaped tube filled with the sample. The frequency of oscillation is related to the density of the sample.
 - Procedure: The instrument is calibrated with air and a reference substance of known density. The octyl acrylate sample is then injected into the measurement cell, and the instrument directly provides a temperature-compensated density reading.

Logical Relationships of Octyl Acrylate Isomers

The following diagram illustrates the relationship between the different isomers of **octyl acrylate** for which physical property data has been provided.





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Caption: Isomers of Octyl Acrylate and their Physical Properties.

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